

# Application Notes and Protocols: CD36 (93-110)-Cys Binding Assay

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Cluster of Differentiation 36 (CD36) is a multifunctional transmembrane glycoprotein that acts as a scavenger receptor for a wide variety of ligands, including thrombospondin-1 (TSP-1), oxidized low-density lipoprotein (oxLDL), long-chain fatty acids, and apoptotic cells.[1][2][3] Its involvement in numerous physiological and pathological processes, such as lipid metabolism, angiogenesis, inflammation, and atherosclerosis, makes it a compelling target for therapeutic intervention.[1][4] The extracellular domain of CD36 contains several ligand-binding sites, and the peptide sequence spanning amino acids 93-110 is crucial for the high-affinity binding of thrombospondin-1. This interaction is implicated in the inhibition of angiogenesis and the activation of transforming growth factor- $\beta$ 1 (TGF- $\beta$ 1).

This document provides a detailed protocol for a binding assay utilizing a synthetic peptide corresponding to the CD36 (93-110) region with an added C-terminal cysteine residue (CD36 (93-110)-Cys). The cysteine residue facilitates the conjugation of a fluorescent label, enabling a quantitative assessment of binding interactions with potential ligands or binding partners. This assay is a valuable tool for screening and characterizing compounds that modulate the CD36-TSP-1 interaction.

## **Signaling Pathways and Experimental Workflow**



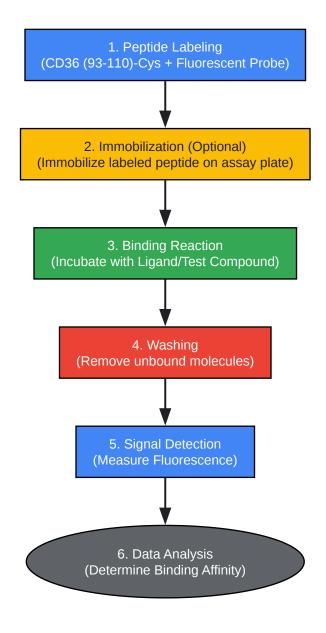
The following diagrams illustrate the CD36 signaling pathway and the experimental workflow for the binding assay.



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Caption: CD36 signaling cascade upon ligand binding.





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### References

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- 4. CD36, a signaling receptor and fatty acid transporter that regulates immune cell metabolism and fate PMC [pmc.ncbi.nlm.nih.gov]
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